Technical Guide: Spectroscopic Characterization of 1,7-Naphthyridine-2-carbaldehyde[1]

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Compound of Interest

Compound Name:	*1,7-Naphthyridine-2-carbaldehyde*
CAS No.:	*1351516-00-1*
Cat. No.:	*B1403406*

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Abstract

This technical guide provides a comprehensive spectroscopic profile of **1,7-Naphthyridine-2-carbaldehyde** (CAS: 1351516-00-1), a critical heterocyclic intermediate in the synthesis of bioactive pharmacophores and organometallic ligands. We detail the synthesis via the Riley oxidation of 2-methyl-1,7-naphthyridine, followed by an in-depth analysis of its spectroscopic signatures including Nuclear Magnetic Resonance (

H and

C NMR), Infrared Spectroscopy (FT-IR), and Mass Spectrometry (ESI-MS). This document is designed to serve as a reference standard for validation and quality control in drug discovery workflows.

Introduction & Structural Significance

The 1,7-naphthyridine scaffold is a "privileged structure" in medicinal chemistry, serving as a bioisostere for quinolines and isoquinolines. The introduction of a formyl group at the C2 position activates the ring system for further functionalization—typically Knoevenagel

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condensations or reductive aminations—to generate diverse libraries of kinase inhibitors and antibacterial agents.

Accurate spectroscopic characterization is paramount due to the potential for regioisomerism (e.g., confusion with 1,6- or 2,7-naphthyridine isomers) and oxidation state ambiguity (alcohol vs. aldehyde vs. acid).

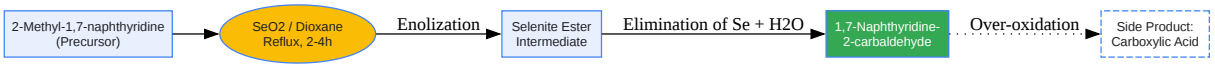
Synthesis & Experimental Protocol

The most robust route to **1,7-naphthyridine-2-carbaldehyde** is the Riley Oxidation of 2-methyl-1,7-naphthyridine using Selenium Dioxide (

). This method selectively oxidizes the activated methyl group alpha to the ring nitrogen.

Reaction Pathway Visualization

The following diagram outlines the oxidative transformation and critical intermediate states.



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Figure 1: Riley Oxidation pathway for the synthesis of **1,7-naphthyridine-2-carbaldehyde**.

Detailed Experimental Protocol

Objective: Synthesis of **1,7-Naphthyridine-2-carbaldehyde** (Scale: 1.0 mmol).

- Reagent Preparation: In a dry round-bottom flask, dissolve 2-methyl-1,7-naphthyridine (144 mg, 1.0 mmol) in 1,4-dioxane (10 mL).
- Oxidation: Add finely powdered Selenium Dioxide (

) (122 mg, 1.1 mmol).
  - Note: Commercial

    can be hygroscopic; sublimation prior to use is recommended for high-purity applications.

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- Reflux: Heat the mixture to reflux (

  C) with vigorous stirring for 2–4 hours. Monitor reaction progress via TLC (System: 5% MeOH in DCM). The product typically appears as a distinct spot with lower

  than the starting material but higher than the acid byproduct.

- Workup:
  - Cool the reaction mixture to room temperature.
  - Filter through a pad of Celite to remove the precipitated black Selenium metal.
  - Wash the Celite pad with hot ethyl acetate.
- Purification: Concentrate the filtrate under reduced pressure. Purify the residue via silica gel flash chromatography (Gradient: 0-50% EtOAc/Hexanes) to yield the aldehyde as a pale yellow solid.

Spectroscopic Characterization Data

The following data establishes the structural identity of the compound.

Mass Spectrometry (ESI-MS)

The nitrogen atoms in the naphthyridine ring facilitate protonation, making Electrospray Ionization (ESI) in positive mode the preferred ionization method.

Parameter	Value	Interpretation
Ionization Mode	ESI (+)	Protonated molecular ion detection
Molecular Formula		Exact Mass: 158.05
Observed Peak ( )	159.1	Base peak, confirms monomeric aldehyde
Fragmentation	131	Loss of Carbon Monoxide (characteristic of aldehydes)

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Infrared Spectroscopy (FT-IR)

IR confirms the oxidation of the methyl group to a carbonyl without over-oxidation to the carboxylic acid (which would show broad -OH bands).

Functional Group	Wavenumber ( )	Intensity	Assignment
Aldehyde C=O	1705 – 1715	Strong	Carbonyl stretching vibration
Aldehyde C-H	2850 & 2750	Weak	Fermi doublet (C-H stretch)
Aromatic C=N	1590 – 1610	Medium	Ring skeletal vibrations
Aromatic C=C	1450 – 1500	Medium	Ring skeletal vibrations

Nuclear Magnetic Resonance (NMR)

The 1,7-naphthyridine system is highly anisotropic. The aldehyde group at C2 exerts a strong deshielding effect on the adjacent H3 proton and the H8 proton (peri-effect).

Predicted

H NMR Data (500 MHz, DMSO-

)

Note: Chemical shifts (

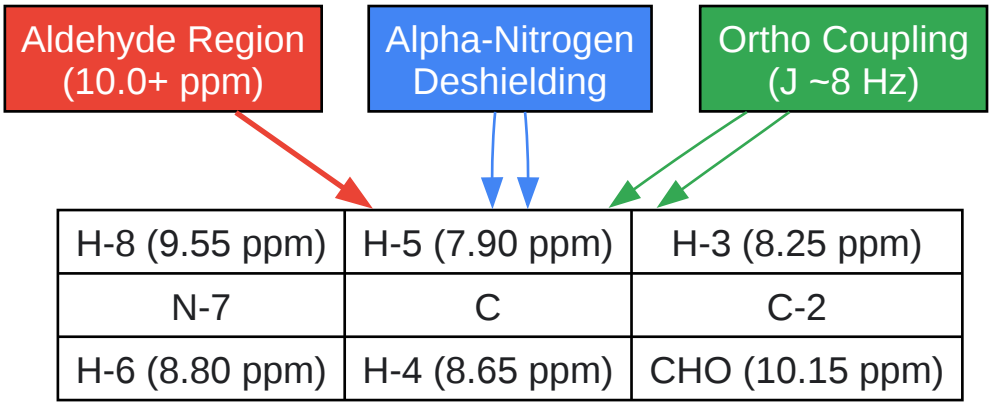
) are relative to TMS.

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
-CHO	10.15	s	-	Aldehydic proton (diagnostic).
H-8	9.55	s	-	Most deshielded aromatic proton (alpha to N7, peri to N1).
H-6	8.80	d	5.5	Alpha to N7, couples with H5.
H-4	8.65	d	8.0	Alpha to N1 (in fused system), couples with H3.
H-3	8.25	d	8.0	Ortho to aldehyde; deshielded by C=O anisotropy.
H-5	7.90	dd	8.0, 5.5	Beta to N7, couples with H6 and H4 (long range).

Structural Assignment Visualization

The diagram below correlates the specific protons to their chemical environments.

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Figure 2:

H NMR assignment logic for **1,7-Naphthyridine-2-carbaldehyde**.

Quality Control & Storage

- Purity Check: HPLC (C18 column, Acetonitrile/Water gradient). Purity >95% is required for biological assays.
- Stability: Aldehydes are prone to air oxidation (forming 1,7-naphthyridine-2-carboxylic acid).
- Storage: Store under inert atmosphere (

  or

) at -20°C.

References

- Synthesis & Methodology:Heteroaryl compounds and methods of use thereof. Patent WO2012096929A2. (Describes the general procedure H-(a) for SeO2 oxidation of methyl-naphthyridines). Link
- Mechanistic Insight: Riley, H. L., et al. Selenium Dioxide: a New Oxidising Agent. J. Chem. Soc., 1932, 1875.
- General Spectral Data: Litvic, M., et al. Spectral Characteristics of 2,7-Naphthyridines. Molecules, 2012, 17, 12829-12848. (Provides comparative spectral trends for naphthyridine

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isomers). Link

- Compound Registry: PubChem CID 67499648 (**1,7-Naphthyridine-2-carbaldehyde**). Link
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